Structural and Physicochemical Properties: A Head-to-Head Comparison

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Compound of Interest

Compound Name:	*2-Ethylcrotonaldehyde*
CAS No.:	*19780-25-7*
Cat. No.:	*B1231484*

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The fundamental difference between **2-ethylcrotonaldehyde** and tiglaldehyde lies in the alkyl substituent at the C2 position: an ethyl group versus a methyl group. This seemingly minor variation is the primary determinant of their divergent reactivity.

The ethyl group in **2-ethylcrotonaldehyde** exerts a more significant steric shield around the carbonyl group and the β-carbon compared to the methyl group in tiglaldehyde. Furthermore, the ethyl group has a slightly stronger positive inductive effect (+I), marginally increasing the electron density of the conjugated system. These factors are central to their differential performance in synthesis.

Table 1: Physicochemical Properties

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Property	2-Ethylcrotonaldehyde	Tiglaldehyde (trans-isomer)
IUPAC Name	(E)-2-Ethylbut-2-enal[1]	(2E)-2-Methylbut-2-enal[2]
Common Names	2-Ethyl-2-butenal	Tiglic aldehyde, 2-Methylcrotonaldehyde[2][3]
CAS Number	19780-25-7[1][4][5][6]	497-03-0[2][3][7][8]
Molecular Formula	$C_6H_{10}O$[1][4]	C_5H_8O[2][3][7]
Molecular Weight	98.14 g/mol [4]	84.12 g/mol [2][3]
Appearance	Colorless Liquid	Colorless to pale yellow liquid[7]
Boiling Point	~135-137 °C (est.), 59 °C @ 55mmHg[5]	116-119 °C @ 752 mmHg[2]
Density	~0.86 g/cm³[5]	~0.871 g/cm³[2]
Refractive Index	~1.4475 @ 20 °C[5]	~1.4450 - 1.4500 @ 20 °C[8]
Solubility	Insoluble in water, soluble in organic solvents.	Limited solubility in water, soluble in organic solvents.[7]

Reactivity and Mechanistic Considerations

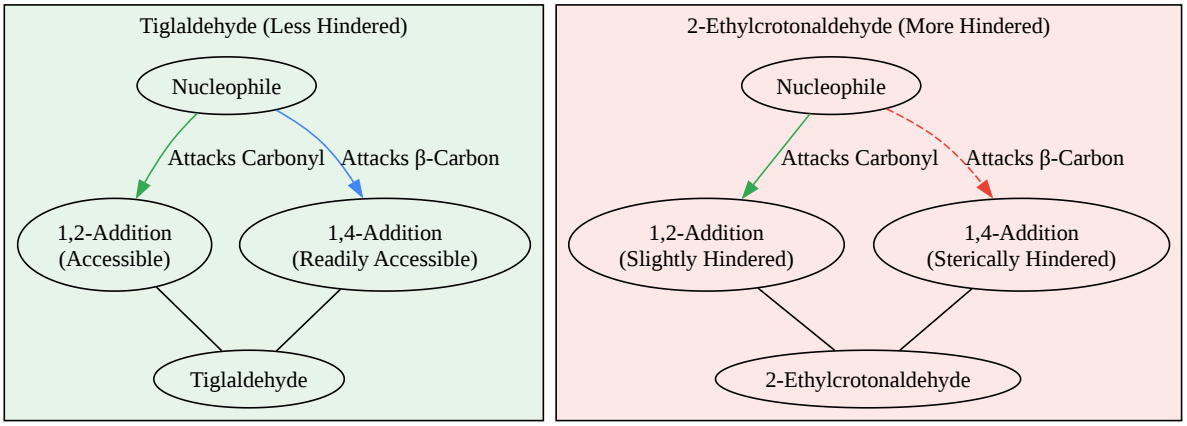
The utility of these aldehydes stems from their susceptibility to nucleophilic attack at two primary sites: the electrophilic carbonyl carbon (1,2-addition) and the β-carbon (1,4-conjugate or Michael addition). The competition between these pathways is heavily influenced by the nature of the nucleophile and the steric environment of the aldehyde.

- Steric Hindrance: The larger ethyl group of **2-ethylcrotonaldehyde** significantly impedes the trajectory of incoming nucleophiles, particularly at the β-carbon. This steric clash is less pronounced with the smaller methyl group of tiglaldehyde.

- Electrophilicity: Both aldehydes feature an electron-poor conjugated system. The slightly greater electron-donating nature of the ethyl group may fractionally reduce the electrophilicity

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of **2-ethylcrotonaldehyde** compared to tiglaldehyde, although this effect is generally secondary to the dominant steric factor.



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Comparative Performance in Key Synthetic Reactions

Michael (Conjugate) Addition

The Michael addition is a cornerstone reaction for C-C bond formation where the difference between the two aldehydes is most pronounced. Soft nucleophiles, such as cuprates, thiolates, and enamines, preferentially undergo 1,4-addition.

- Tiglaldehyde: Due to its less hindered β-position, tiglaldehyde is an excellent substrate for Michael additions, generally proceeding with good yields and predictable stereochemistry.
- **2-Ethylcrotonaldehyde**: The steric bulk of the ethyl group significantly disfavors attack at the β-carbon. Consequently, Michael additions to **2-ethylcrotonaldehyde** often require more

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forcing conditions (higher temperatures, stronger nucleophiles, or longer reaction times) and may result in lower yields or competing side reactions, such as 1,2-addition.

Table 2: Hypothetical Yield Comparison for a Michael Addition

Aldehyde	Nucleophile	Conditions	Expected Yield
Tiglaldehyde	Lithium dimethylcuprate	THF, -78 °C to 0 °C, 1h	>90%
2-Ethylcrotonaldehyde	Lithium dimethylcuprate	THF, -78 °C to 0 °C, 4h	60-70%

Aldol Condensation

Both molecules are themselves products of aldol condensation.[9][10][11] As electrophiles in further aldol reactions, their reactivity is again governed by sterics.

- Tiglaldehyde: Readily accepts enolates at the carbonyl carbon. The C2-methyl group provides a defined steric environment that can be exploited for diastereoselective transformations.
- **2-Ethylcrotonaldehyde**: The reaction is feasible, but the approach of bulky enolates to the carbonyl can be slowed by the adjacent ethyl group.

Wittig Reaction

The Wittig reaction transforms the aldehyde into an alkene.[12] The reaction proceeds via nucleophilic attack of a phosphorus ylide on the carbonyl carbon.

- Tiglaldehyde: Reacts efficiently with a wide range of Wittig reagents.
- **2-Ethylcrotonaldehyde**: While the reaction is effective, the rate may be slightly diminished with very bulky ylides due to steric hindrance adjacent to the carbonyl.

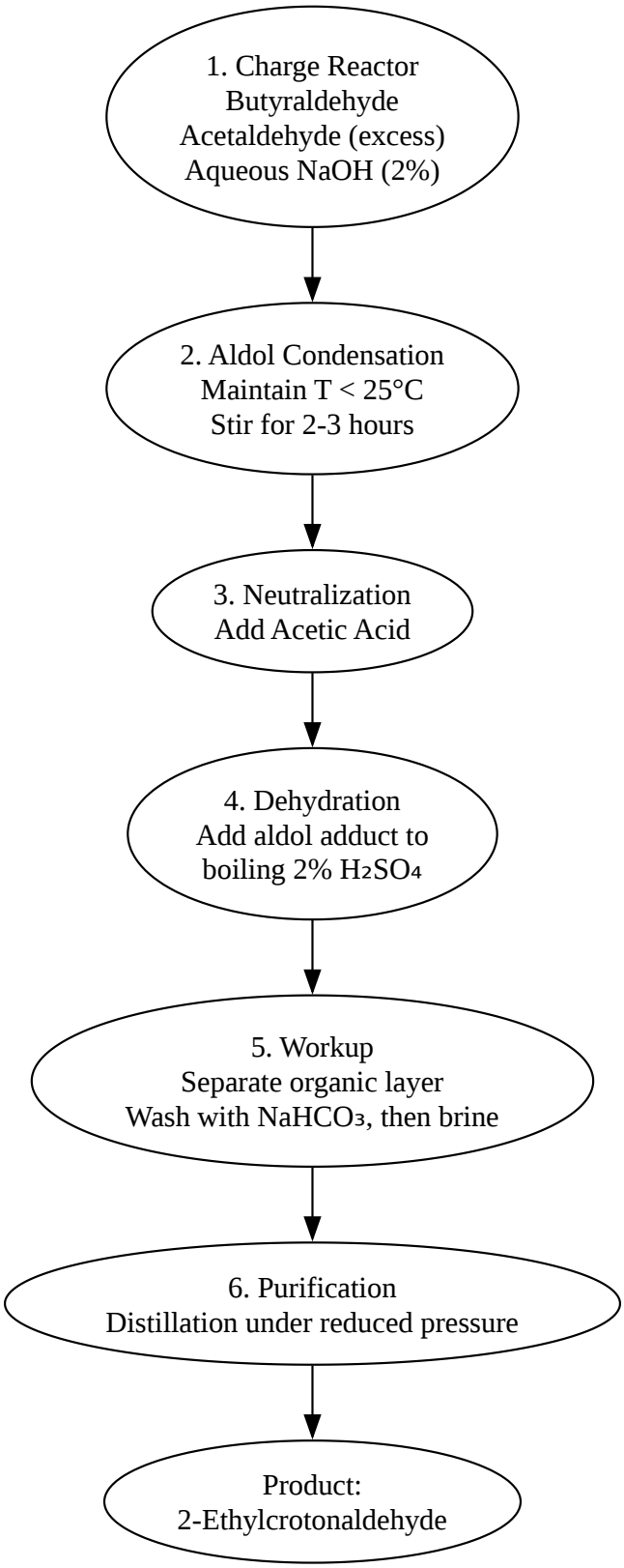
Experimental Protocols: A Practical Perspective

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Synthesis of **2-Ethylcrotonaldehyde** via Aldol Condensation

This protocol is adapted from established industrial processes and demonstrates a reliable method for the synthesis of the substrate itself.[10]

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Methodology:

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- Condensation: To a cooled reactor, charge butyraldehyde (1.0 mol) and acetaldehyde (4.0 mol). Slowly add a 2% aqueous solution of sodium hydroxide while maintaining the internal temperature below 25°C.[10] Stir vigorously for 2-3 hours after the addition is complete.
- Neutralization: Carefully neutralize the catalyst by adding glacial acetic acid until the solution is slightly acidic (pH ~6).
- Dehydration: In a separate flask equipped for distillation, bring a 2% aqueous solution of sulfuric acid to a boil. Slowly add the crude aldol mixture from the previous step. The **2-ethylcrotonaldehyde** product will co-distill with water.[10]
- Workup: Separate the organic layer from the distillate. Wash the organic layer with a saturated sodium bicarbonate solution, followed by brine.
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and purify by vacuum distillation to yield pure **2-ethylcrotonaldehyde**.

Comparative Protocol: Michael Addition of Thiophenol

This protocol illustrates the differing reaction kinetics.

Materials:

- Aldehyde (Tiglaldehyde or **2-Ethylcrotonaldehyde**): 10 mmol
- Thiophenol: 10 mmol
- Triethylamine (catalyst): 1 mmol
- Solvent (e.g., Dichloromethane): 20 mL

Procedure:

- Dissolve the aldehyde (10 mmol) and thiophenol (10 mmol) in the solvent in a round-bottom flask.
- Add the triethylamine catalyst and stir the reaction at room temperature.

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- Monitor the reaction progress by TLC or GC-MS.

Expected Observations:

- With Tiglaldehyde: The reaction is often complete within 1-2 hours.
- With **2-Ethylcrotonaldehyde**: The reaction will proceed significantly slower, potentially requiring 8-12 hours or gentle heating to reach completion, demonstrating the impact of steric hindrance on the reaction rate.

Conclusion and Strategic Recommendations

The selection between **2-ethylcrotonaldehyde** and tiglaldehyde is a strategic choice based on the synthetic goal.

- Choose Tiglaldehyde for:
  - Rapid and high-yielding Michael additions: Its low steric profile makes it the superior substrate for conjugate additions.
  - General applications requiring a C5 α,β-unsaturated aldehyde: It serves as a reliable and reactive building block in a wide array of transformations.[7][13]
- Choose **2-Ethylcrotonaldehyde** for:
  - Target molecules requiring a C2-ethyl moiety: Its use is dictated when the specific carbon skeleton is required in the final product.
  - Modulating reactivity: When a less reactive Michael acceptor is needed to prevent side reactions with highly reactive nucleophiles.
  - Directing stereochemistry: The bulky ethyl group can be leveraged to influence the facial selectivity of reactions at the carbonyl or in subsequent transformations of the adduct.

Ultimately, a thorough understanding of the steric and electronic properties of these two aldehydes empowers the synthetic chemist to make informed decisions, optimizing reaction design for efficiency, yield, and selectivity.

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